

Chiral Synthesis and Resolution of Methyl 2-aminoheptanoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methyl 2-aminoheptanoate

Cat. No.: B15270710

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies for obtaining enantiomerically pure **Methyl 2-aminoheptanoate**, a valuable chiral building block in the synthesis of pharmaceuticals and other bioactive molecules. The guide details both classical resolution techniques and modern asymmetric synthesis strategies, presenting quantitative data, detailed experimental protocols, and visual workflows to aid researchers in the selection and implementation of the most suitable method for their needs.

Introduction to Chiral Methyl 2-aminoheptanoate

Methyl 2-aminoheptanoate, also known as methyl homonorleucinate, is a non-proteinogenic α -amino acid ester. The presence of a chiral center at the α -carbon imparts distinct biological activities to its enantiomers. Consequently, the ability to produce enantiomerically pure forms of this compound is of significant interest in drug discovery and development, where stereochemistry plays a crucial role in pharmacological activity and safety. This guide explores the primary strategies for achieving high enantiopurity: the separation of a racemic mixture through resolution (both chemical and enzymatic) and the direct synthesis of a single enantiomer via asymmetric synthesis.

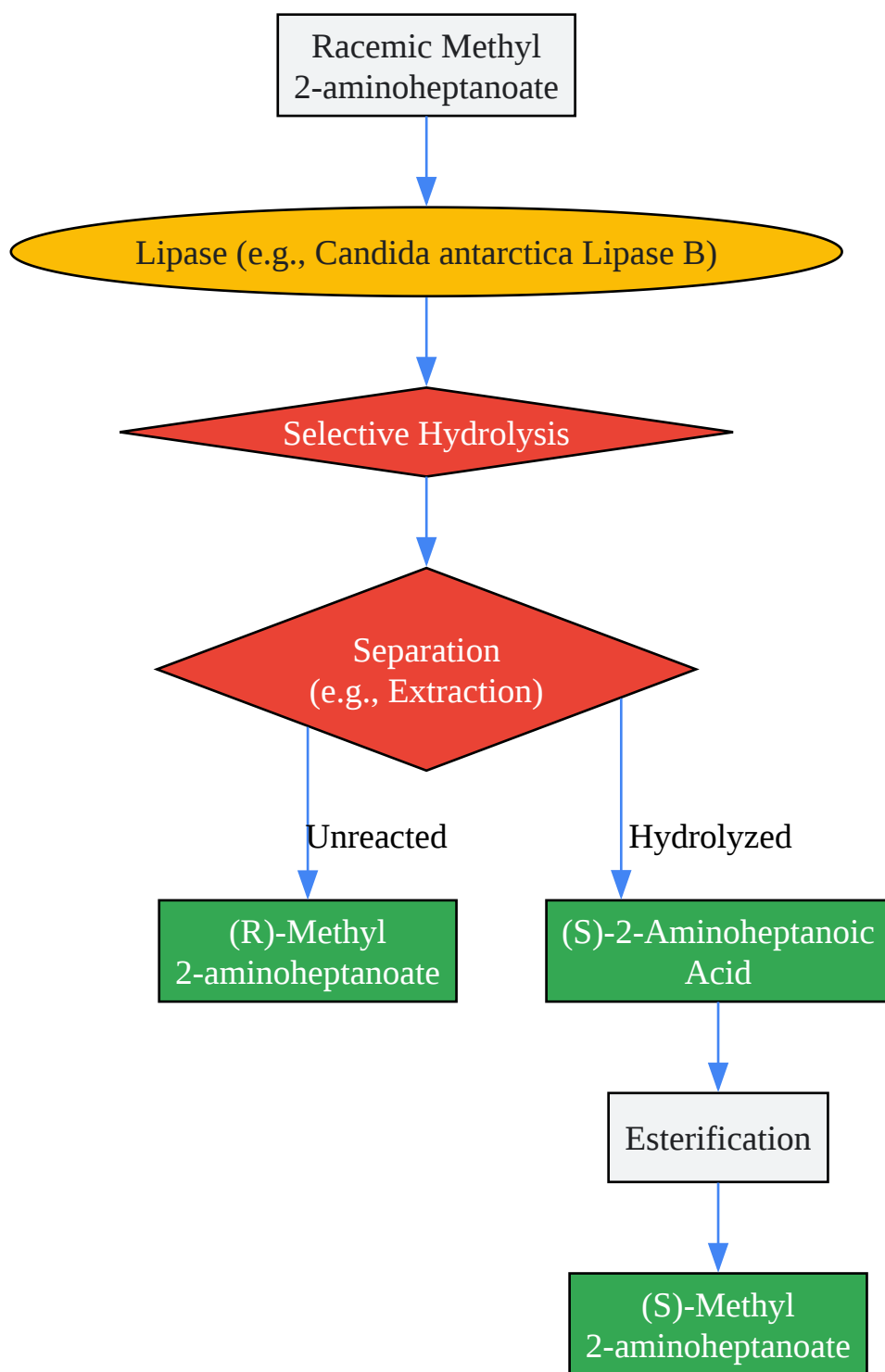
Resolution of Racemic Methyl 2-aminoheptanoate

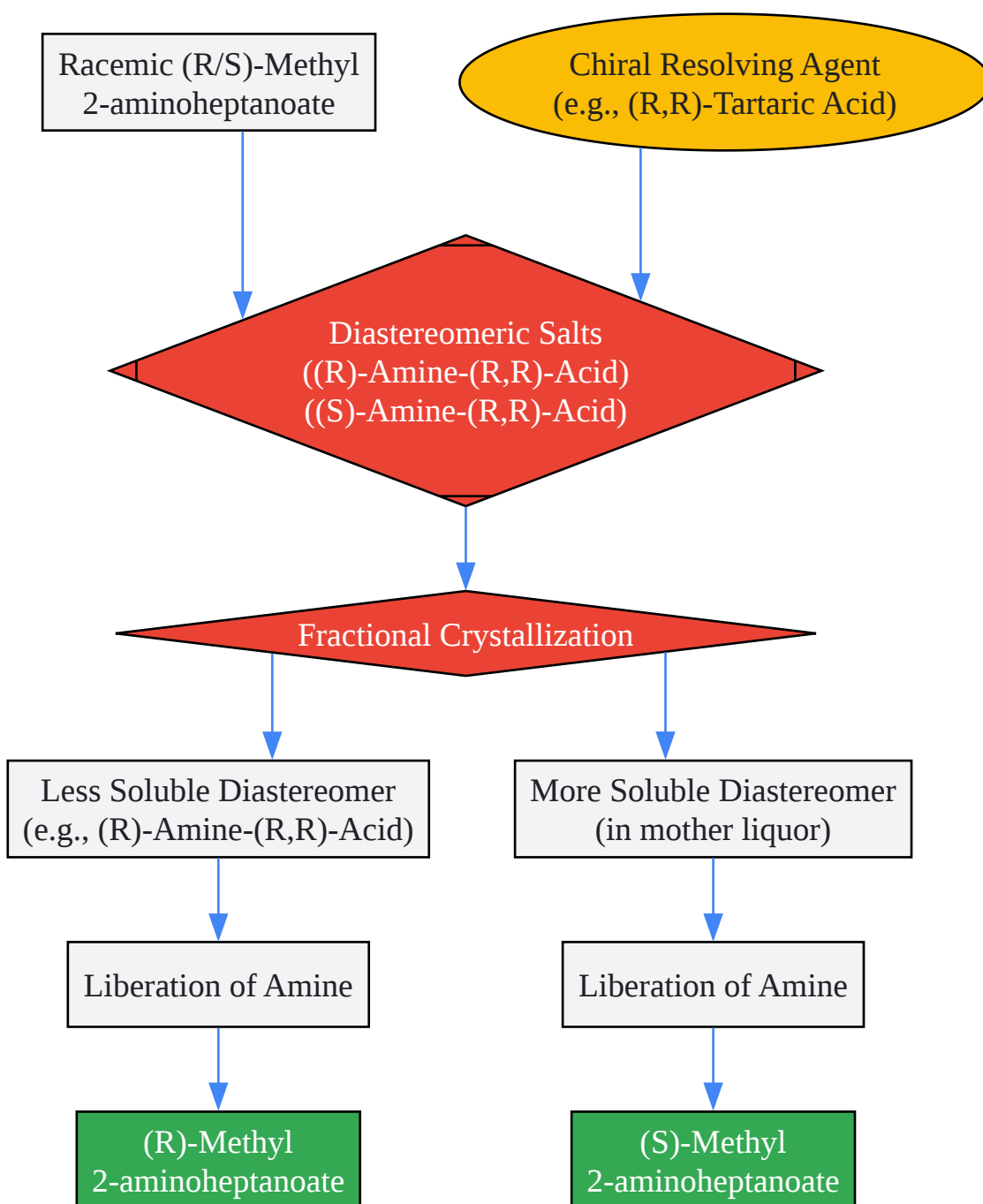
Resolution is a widely employed strategy that involves the separation of a racemic mixture into its constituent enantiomers. This can be achieved through chemical or enzymatic means.

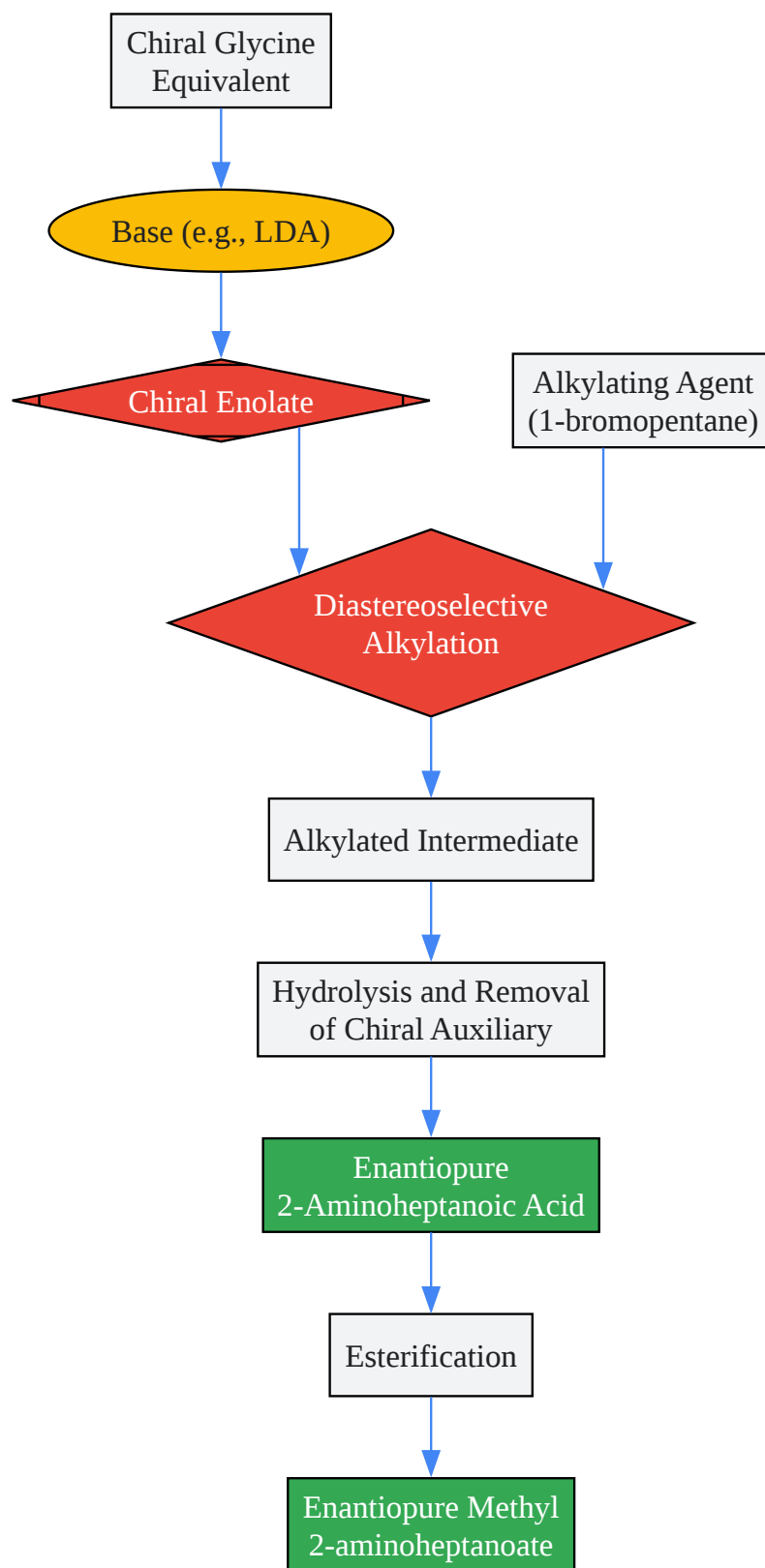
Enzymatic Kinetic Resolution

Enzymatic kinetic resolution (EKR) utilizes the stereoselectivity of enzymes, most commonly lipases, to preferentially catalyze a reaction with one enantiomer of the racemic substrate, leaving the other enantiomer unreacted. For amino acid esters like **Methyl 2-aminoheptanoate**, lipase-catalyzed hydrolysis is a common and effective method. In this process, the lipase selectively hydrolyzes one enantiomer (typically the L-enantiomer) to the corresponding carboxylic acid, which can then be separated from the unreacted D-ester.

Workflow for Enzymatic Kinetic Resolution:







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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com